Application Notes and Protocols: Curing Kinetics of Diallyl Bisphenol A Modified Epoxy Resins

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Compound of Interest

Compound Name:	*Phenol, 4,4'-(1-methylethylidene)bis[2-(2-propenyl)-*
CAS No.:	*1745-89-7*
Cat. No.:	*B162503*

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Introduction: The Role of Diallyl Bisphenol A in Advanced Epoxy Systems

Epoxy resins are a cornerstone of high-performance materials, valued for their exceptional mechanical strength, chemical resistance, and adhesive properties.[1] Standard bisphenol A (BPA)-based epoxies, while widely used, can exhibit brittleness. The modification of these resins with diallyl bisphenol A (DABPA) presents a compelling strategy to enhance toughness and introduce new functionalities.[2] The allyl groups on the DABPA molecule provide sites for a secondary, thermally activated curing mechanism, often leading to a more complex but ultimately more robust crosslinked network.[3] Understanding the curing kinetics of these modified systems is paramount for optimizing processing parameters, predicting material performance, and ensuring the reliability of the final product.

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This guide provides a comprehensive overview of the methodologies used to characterize the curing kinetics of DABPA-modified epoxy resins. It is designed to equip researchers with the theoretical knowledge and practical protocols necessary to conduct thorough and meaningful kinetic studies.

Theoretical Background: Unraveling the Curing Process

The curing of an epoxy resin is a complex chemical process involving the transformation of a liquid resin into a solid, three-dimensional network.[4] This process is highly exothermic and can be monitored by tracking the heat flow as a function of time and temperature. The degree of cure, α, is a critical parameter that quantifies the extent of the reaction, ranging from 0 (uncured) to 1 (fully cured).[5]

The rate of cure, dα/dt, is influenced by both temperature and the concentration of reactive species. Kinetic models are mathematical expressions that describe this relationship. For DABPA-modified epoxy systems, the curing process can be particularly intricate due to the potential for multiple, overlapping reactions. Common kinetic models employed for epoxy resins include:

- n-th Order Models: These are the simplest models, assuming the reaction rate is proportional to the concentration of unreacted species raised to a power, n (the reaction order).[4]
- Autocatalytic Models: Many epoxy curing reactions are autocatalytic, meaning a product of the reaction acts as a catalyst, accelerating the process.[6][7] The Kamal-Sourour and Šesták-Berggren models are widely used to describe this behavior.[4][8][9] These models account for an initial slow reaction rate that increases as the catalytic species is formed, eventually slowing down as reactants are consumed.[10][11]
- Isoconversional (Model-Free) Methods: These methods, such as the Kissinger and Flynn-Wall-Ozawa (FWO) methods, determine the activation energy (Ea) as a function of the degree of cure without assuming a specific reaction model.[12][13][14][15][16] This is particularly useful for complex systems where the reaction mechanism may change during the curing process.

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The presence of DABPA can introduce a dual-curing mechanism: the primary epoxy-amine reaction and the secondary polymerization of the allyl groups.[3] This can manifest as multiple peaks in a Differential Scanning Calorimetry (DSC) thermogram or a changing activation energy profile as determined by isoconversional methods.

Experimental Protocols for Characterizing Curing Kinetics

A multi-faceted experimental approach is crucial for a comprehensive understanding of the curing kinetics of DABPA-modified epoxy resins. The following sections detail the protocols for the most common and effective techniques.

Differential Scanning Calorimetry (DSC)

DSC is the most widely used technique for studying the curing kinetics of thermosetting resins.[5] It measures the heat flow associated with the exothermic curing reaction as a function of temperature and time.

Objective: To determine the total heat of reaction (ΔHtotal), peak exothermic temperature (Tp), and to generate data for kinetic modeling under both non-isothermal and isothermal conditions.

Protocol for Non-Isothermal DSC:

- Sample Preparation: Accurately weigh 5-10 mg of the uncured DABPA-modified epoxy resin mixture into a hermetically sealed aluminum DSC pan. Prepare an empty, sealed pan as a reference.
- Instrument Setup: Place the sample and reference pans into the DSC cell.
- Thermal Program:
  - Equilibrate the sample at a low temperature (e.g., 25°C).
  - Ramp the temperature at a constant heating rate (β) to a temperature where the curing reaction is complete (e.g., 250°C). Common heating rates are 5, 10, 15, and 20°C/min.[12]
  - Hold at the final temperature for a few minutes to ensure a stable baseline.

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- Cool the sample back to the starting temperature.

- Data Analysis:
  - Integrate the area under the exothermic peak to determine the total heat of reaction (ΔHtotal).[5][17]
  - The degree of cure (α) at any given temperature (T) is calculated as the partial heat of reaction (ΔHT) divided by the total heat of reaction (ΔHtotal).[5]
  - The rate of cure (dα/dt) is proportional to the heat flow (dq/dt).
  - Repeat the experiment at multiple heating rates to apply isoconversional models like the Kissinger and Ozawa methods.[13][16][18]

Protocol for Isothermal DSC:

- Sample Preparation: As described for non-isothermal DSC.
- Instrument Setup: As described for non-isothermal DSC.
- Thermal Program:
  - Rapidly heat the sample to the desired isothermal curing temperature (Tiso).
  - Hold the sample at Tiso until the heat flow returns to the baseline, indicating the completion of the reaction at that temperature.
- Data Analysis:
  - Integrate the exothermic peak over time to determine the heat of reaction at that isotherm.
  - The degree of cure (α) and the rate of cure (dα/dt) can be determined as a function of time.
  - Repeat at several isothermal temperatures to determine the temperature dependence of the curing rate.

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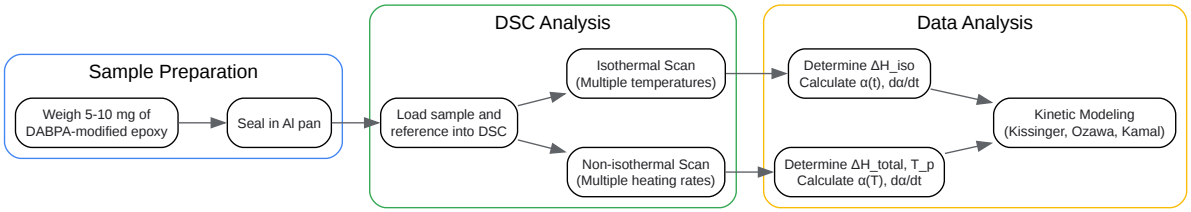

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Caption: Workflow for DSC analysis of curing kinetics.

Fourier-Transform Infrared Spectroscopy (FTIR)

FTIR spectroscopy is a powerful technique for monitoring the chemical changes that occur during the curing process by tracking the disappearance of reactant functional groups and the appearance of product functional groups.[19][20][21]

Objective: To quantitatively determine the conversion of specific functional groups, such as the epoxy group, as a function of time and temperature.

Protocol for In-situ FTIR:

- Sample Preparation: Apply a thin film of the uncured DABPA-modified epoxy resin onto an appropriate IR-transparent substrate (e.g., KBr or NaCl plates). For Attenuated Total Reflectance (ATR)-FTIR, apply the sample directly to the ATR crystal.[19]
- Instrument Setup: Place the sample holder into the FTIR spectrometer. If using a heated stage, allow the temperature to equilibrate.
- Spectral Acquisition:
  - Acquire an initial spectrum of the uncured resin at the starting temperature.
  - Initiate the curing process by increasing the temperature to the desired isothermal value.

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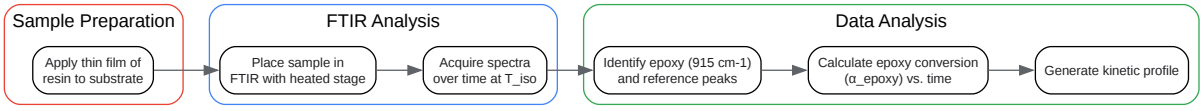
- Acquire spectra at regular time intervals throughout the curing process.

- Data Analysis:
  - Identify the characteristic absorption band of the epoxy group (typically around 915 cm-1). [20][22]
  - Select a reference peak that does not change during the reaction (e.g., a C-H stretching band from the aromatic rings) for normalization.
  - The degree of conversion of the epoxy group (αepoxy) can be calculated using the following equation: αepoxy(t) = 1 - [(A915(t) / Aref(t)) / (A915(0) / Aref(0))] where A915(t) and Aref(t) are the absorbances of the epoxy and reference peaks at time t, and A915(0) and Aref(0) are the initial absorbances.
  - Plot αepoxy versus time to obtain the kinetic profile.



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Caption: Workflow for FTIR analysis of curing kinetics.

Rheometry

Rheological measurements provide information about the changes in the viscoelastic properties of the resin as it cures, such as viscosity (η), storage modulus (G'), and loss modulus (G'').[23][24]

Objective: To determine the gel time and monitor the evolution of the material's mechanical properties during curing.

Protocol for Isothermal Rheometry:

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- Sample Preparation: Place a small amount of the uncured DABPA-modified epoxy resin onto the lower plate of the rheometer.
- Instrument Setup: Lower the upper plate to the desired gap distance. The geometry can be parallel plate or cone and plate.
- Thermal and Mechanical Program:
  - Rapidly heat the sample to the desired isothermal curing temperature.
  - Apply a small-amplitude oscillatory shear at a constant frequency (e.g., 1 Hz).
  - Monitor the storage modulus (G'), loss modulus (G''), and complex viscosity (η*) as a function of time.
- Data Analysis:
  - The gel point is typically identified as the crossover point where G' = G''.[23]
  - The vitrification time can be observed as a significant decrease in the rate of change of the moduli.
  - Plot the rheological parameters versus time to characterize the curing profile from a mechanical perspective.

Data Presentation and Interpretation

The quantitative data obtained from these experiments should be summarized in a clear and organized manner to facilitate comparison and interpretation.

Table 1: Non-Isothermal DSC Data for DABPA-Modified Epoxy Resin

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Heating Rate (β, °C/min)	Onset Temperature (°C)	Peak Temperature (Tp, °C)	Endset Temperature (°C)	Total Heat of Reaction (ΔHtotal, J/g)
5	120.5	155.2	190.8	350.1
10	128.3	165.8	202.4	348.9
15	134.1	172.5	209.7	351.2
20	138.9	178.3	215.6	349.5

Table 2: Kinetic Parameters Determined by Isoconversional Methods

Method	Activation Energy (Ea, kJ/mol)	Correlation Coefficient (R^2)
Kissinger	75.8	0.998
Flynn-Wall-Ozawa	78.2	0.997

Table 3: Isothermal Curing Data from Rheometry at 160°C

Parameter	Value
Initial Viscosity (η*0, Pa·s)	1.2
Gel Time (G'=G''), min	15.3
Time to reach plateau G', min	45.8

Kinetic Modeling: From Data to Prediction

The experimental data can be used to determine the parameters of a suitable kinetic model. For DABPA-modified epoxy resins, an autocatalytic model such as the Kamal-Sourour model is often appropriate.[25][26][27][28]

The Kamal-Sourour equation is given by: $d\alpha/dt = (k1 + k2\alpha m)(1-\alpha)n$

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where k1 and k2 are the rate constants, and m and n are the reaction orders. The temperature dependence of the rate constants is typically described by the Arrhenius equation: k = A exp(-Ea/RT)

By fitting the experimental data (α and dα/dt versus time and temperature) to this model, the kinetic parameters (A, Ea, m, and n) can be determined. These parameters can then be used to predict the curing behavior under different processing conditions.

Conclusion

The study of the curing kinetics of diallyl bisphenol A modified epoxy resins is essential for the development and application of these advanced materials. A combination of DSC, FTIR, and rheometry provides a comprehensive understanding of the chemical and physical transformations that occur during curing. By applying appropriate kinetic models, it is possible to predict the curing behavior and optimize processing conditions to achieve desired material properties. These detailed protocols and application notes serve as a valuable resource for researchers and scientists working in this field.

References

- Cizmecioglu, M., & Gupta, A. (1982). Cure kinetics of epoxy matrix resin by differential scanning calorimetry. NASA Technical Reports Server. [Link]
- Isothermal DSC study of the curing kinetics of an epoxy/silica composite for microelectronics. (2016). IEEE Xplore. [Link]
- Accurate Cure Modeling for Isothermal Processing of Fast Curing Epoxy Resins. (2020). National Center for Biotechnology Information. [Link]
- Monitoring Cure Characteristics of a Thermoset Epoxy by ATR/FT-IR. (2016). Spectroscopy Online. [Link]
- Kinetic Analysis of the Curing Process of Biobased Epoxy Resin from Epoxidized Linseed Oil by Dynamic Differential Scanning Calorimetry. (2020). MDPI. [Link]
- Vani, J. N. R., Vijayalakshmi, V., & Chatterjee, P. C. (1991). Synthesis, characterization and end-use evaluation of epoxy resins prepared from diallyl and dipropyl bisphenol A.

© 2026 BenchChem. All rights reserved.

- Kinetics Models. (n.d.). COMSOL Multiphysics. [Link]
- Investigation of Cure Kinetics of Advanced Epoxy Molding Compound Using Dynamic Heating Scan: An Overlooked Second Reaction. (2023). IEEE Xplore. [Link]
- Cure Kinetics Modeling of a High Glass Transition Temperature Epoxy Molding Compound (EMC) Based on Inline Dielectric Analysis. (2021). MDPI. [Link]
- Zhang, J., et al. (2018). Study on curing kinetics of diallyl-bearing epoxy resin using sulfur as curing agent. Journal of Thermal Analysis and Calorimetry.
- Triphenyl Phosphine Catalyzed Curing of Diallyl Bisphenol A-Novolac Epoxy Resin System—A Kinetic Study. (2003). ResearchGate. [Link]
- Cure Kinetics of a Carbon Fiber/Epoxy Prepreg by Dynamic Differential Scanning Calorimetry. (2018). ProQuest. [Link]
- Kamal-Sourour Equation in Kinetics Neo. (n.d.). NETZSCH Kinetics Neo. [Link]
- Prime, R. B. (2018). Thermoset Cure Kinetics Part 12: Modelling the Effect of Adding Catalyst on Autocatalytic Kinetics. Polymer Innovation Blog. [Link]
- Applications of FTIR on Epoxy Resins - Identification, Monitoring the Curing Process, Phase Separation and Water Uptake. (n.d.). CORE. [Link]
- Kinetic Analysis of the Curing of a Partially Biobased Epoxy Resin Using Dynamic Differential Scanning Calorimetry. (2019). MDPI. [Link]
- STUDY OF THE CURING PROCESS OF AN EPOXY RESIN BY FTIR SPECTROSCOPY. (2000). Taylor & Francis Online. [Link]
- Simultaneous Rheology-Dielectric Measurements of Epoxy Curing. (n.d.). TA Instruments. [Link]
- Combinatorial Approach to Characterizing Epoxy Curing. (2003). National Institute of Standards and Technology. [Link]

© 2026 BenchChem. All rights reserved.

- Curing Kinetics Modeling of Epoxy Modified by Fully Vulcanized Elastomer Nanoparticles Using Rheometry Method. (2022). MDPI. [Link]
- Rheological characterization of the curing process for a water-based epoxy added with polythiol crosslinking agent. (2019). Építőanyag - Journal of Silicate Based and Composite Materials. [Link]
- Simultaneous Rheology-Dielectric Measurements of Epoxy Curing. (n.d.). TA Instruments. [Link]
- Study of the curing process of an epoxy resin by FTIR spectroscopy. (2000). ResearchGate. [Link]
- Prime, R. B., & Avila, J. (2018). Thermoset Cure Kinetics Part 10: Autocatalytic Equations. Polymer Innovation Blog. [Link]
- Autocatalytic curing kinetics of thermosetting polymers: A new model based on temperature dependent reaction orders. (2013). ResearchGate. [Link]
- Investigation of the Cure Kinetics of an Epoxy Resin by Advanced Isoconversional and Model-fitting Methods. (2013). AIP Publishing. [Link]
- How To: Apply Kamal-Sourour Reaction Type to the Analysis of the Curing Reaction. (n.d.). NETZSCH Kinetics Neo. [Link]
- Plot of the experimental data according to the Kissinger method and the... (2019). ResearchGate. [Link]
- Curing rate versus temperature: experimental results and the... (2019). ResearchGate. [Link]
- Thermal scanning rheometer analysis of curing kinetic of an epoxy resin: 2. An amine as curing agent. (1998). Polymer.
- Characterization of the rheological properties of a fast-curing epoxy-molding compound. (1999). Society of Rheology.
- Curing Kinetics and Mechanical Properties of Epoxy–Cyanate Ester Composite Films for Microelectronic Applications. (2023). ACS Omega. [Link]

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- Cyber-Physical Systems for Epoxy Resin Insulators: Development and Study. (2023).
- Curing Kinetics of Bioderived Furan-Based Epoxy Resins: Study on the Effect of the Epoxy Monomer/Hardener Ratio. (2021). MDPI. [Link]
- Using Ozawa method to study the curing kinetics of electrically conductive adhesives. (2016). ResearchGate. [Link]
- Study on curing kinetics of diallyl-bearing epoxy resin using sulfur as curing agent. (2018). ResearchGate. [Link]
- Di-o-allyl Bisphenol-A. (n.d.). Cymer Chemicals. [Link]
- Cross-Linking Reaction of Bio-Based Epoxy Systems: An Investigation into Cure Kinetics. (2024). MDPI. [Link]
- Curing Kinetics of Bisphenol A-Type Epoxy Resin/Aromatic Amine Curing Agent-Epoxy Resin System. (2023). Scilit. [Link]
- Studies on the Modification of Commercial Bisphenol-A-Based Epoxy Resin Using Different Multifunctional Epoxy Systems. (2022). MDPI. [Link]
- Synthesis of Bio-Based Epoxy Resins. (2018). Wiley-VCH.
- Zhao, J. (2016). Research on Curing Mechanism of Bisphenol-A Epoxy Resin by DSC. Atlantis Press. [Link]

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Sources

- 1. Studies on the Modification of Commercial Bisphenol-A-Based Epoxy Resin Using Different Multifunctional Epoxy Systems [mdpi.com]
- 2. cymerchemicals.com [cymerchemicals.com]

- 3. researchgate.net [researchgate.net]
- 4. Kinetics Models [doc.comsol.com]
- 5. Accurate Cure Modeling for Isothermal Processing of Fast Curing Epoxy Resins - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Thermoset Cure Kinetics Part 10: Autocatalytic Equations - Polymer Innovation Blog [polymerinnovationblog.com]
- 7. researchgate.net [researchgate.net]
- 8. Study on curing kinetics of diallyl-bearing epoxy resin using sulfur as curing agent: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 9. mdpi.com [mdpi.com]
- 10. Thermoset Cure Kinetics Part 12: Modelling the Effect of Adding Catalyst on Autocatalytic Kinetics - Polymer Innovation Blog [polymerinnovationblog.com]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Cure Kinetics of a Carbon Fiber/Epoxy Prepreg by Dynamic Differential Scanning Calorimetry - ProQuest [proquest.com]
- 14. pubs.acs.org [pubs.acs.org]
- 15. aml.iaamonline.org [aml.iaamonline.org]
- 16. mdpi.com [mdpi.com]
- 17. meridian.allenpress.com [meridian.allenpress.com]
- 18. ntrs.nasa.gov [ntrs.nasa.gov]
- 19. spectroscopyonline.com [spectroscopyonline.com]
- 20. files.core.ac.uk [files.core.ac.uk]
- 21. tandfonline.com [tandfonline.com]
- 22. tsapps.nist.gov [tsapps.nist.gov]
- 23. Simultaneous Rheology-Dielectric Measurements of Epoxy Curing - TA Instruments [tainstruments.com]
- 24. epitoanyag.org.hu [epitoanyag.org.hu]
- 25. mdpi.com [mdpi.com]
- 26. kinetics.netzsch.com [kinetics.netzsch.com]

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- 27. pubs.aip.org [pubs.aip.org]
- 28. kinetics.netzsch.com [kinetics.netzsch.com]
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